

Santa Cruz Biotechnology sc-316593 technical specifications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Isopropoxy-N-[2-(phenethyloxy)benzyl]aniline

CAS No.: 1040692-81-6

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An In-Depth Technical Guide to UNC0638 (sc-316593): A Potent and Selective G9a/GLP Histone Methyltransferase Inhibitor

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of UNC0638, a pivotal chemical probe for studying the roles of G9a (EHMT2) and G9a-like protein (GLP, EHMT1) in health and disease. For researchers in epigenetics, oncology, and drug development, understanding the precise application of this tool is paramount for generating robust and reproducible data.

Introduction: The Significance of G9a and GLP in Epigenetic Regulation

G9a and GLP are highly homologous protein lysine methyltransferases (PKMTs) that are central to epigenetic regulation.[1] They primarily function as a heterodimer to catalyze the mono- and dimethylation of histone H3 at lysine 9 (H3K9me1 and H3K9me2), epigenetic marks predominantly associated with transcriptional repression.[2][3][4] Beyond histones, G9a and

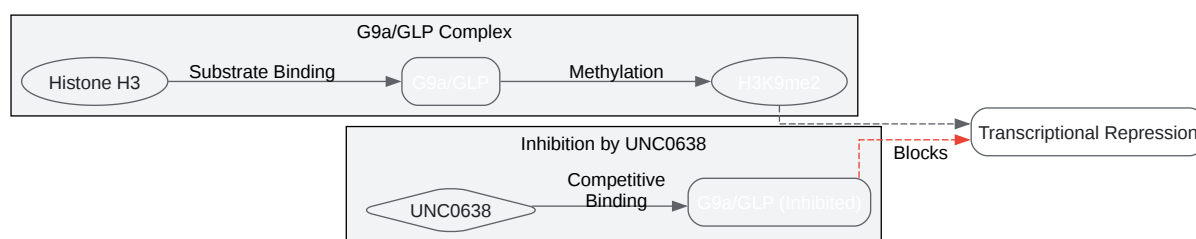
GLP also methylate non-histone proteins, including p53, further expanding their regulatory scope.[2][4] The dysregulation of G9a/GLP activity is implicated in various pathologies, including cancer, making them attractive targets for therapeutic intervention.[5][6] UNC0638 has emerged as a critical tool for dissecting the biological functions of these enzymes.[3]

UNC0638: A High-Fidelity Chemical Probe

UNC0638 is a potent, selective, and cell-permeable inhibitor of G9a and GLP. It was developed as a superior alternative to earlier inhibitors like BIX01294, offering a significantly better separation between its functional potency and cellular toxicity.[2][3] This characteristic is crucial for ensuring that observed cellular phenotypes are a direct result of G9a/GLP inhibition rather than off-target cytotoxic effects.

Mechanism of Action

UNC0638 acts as a reversible, substrate-competitive inhibitor.[1][3] It occupies the lysine-binding channel of G9a and GLP, preventing the binding of their histone and non-histone substrates. This inhibition is highly specific, and UNC0638 displays a remarkable selectivity profile against a wide array of other epigenetic and non-epigenetic targets.[3]



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Caption: Mechanism of G9a/GLP inhibition by UNC0638.

Technical Specifications and Data

Property	Value	Source
Synonyms	sc-316593, HMTase Inhibitor IV	
Molecular Formula	C ₃₀ H ₄₇ N ₅ O ₂	[7]
Molecular Weight	509.73 g/mol	[7]
CAS Number	1255580-76-7	[7]
Purity	≥98% (HPLC)	[7]
Solubility	Soluble in DMSO to 100 mM, Ethanol to 100 mM	
Storage	Store at +4°C	

In Vitro and Cellular Potency

UNC0638 demonstrates high potency in both biochemical and cellular assays. This distinction is critical, as high biochemical potency does not always translate to effective cellular activity due to factors like cell permeability.

Assay Type	Target	IC ₅₀ Value	Source
Biochemical	G9a	< 15 nM	[2]
Biochemical	GLP	19 nM	[2]
Cellular (H3K9me2 reduction)	MDA-MB-231 cells	81 ± 9 nM	[2]
Cellular (H3K9me2 reduction)	MCF-7 cells	70 nM	

Experimental Protocols and Methodologies

The successful application of UNC0638 hinges on meticulous experimental design and execution. The following protocols provide a validated starting point for researchers.

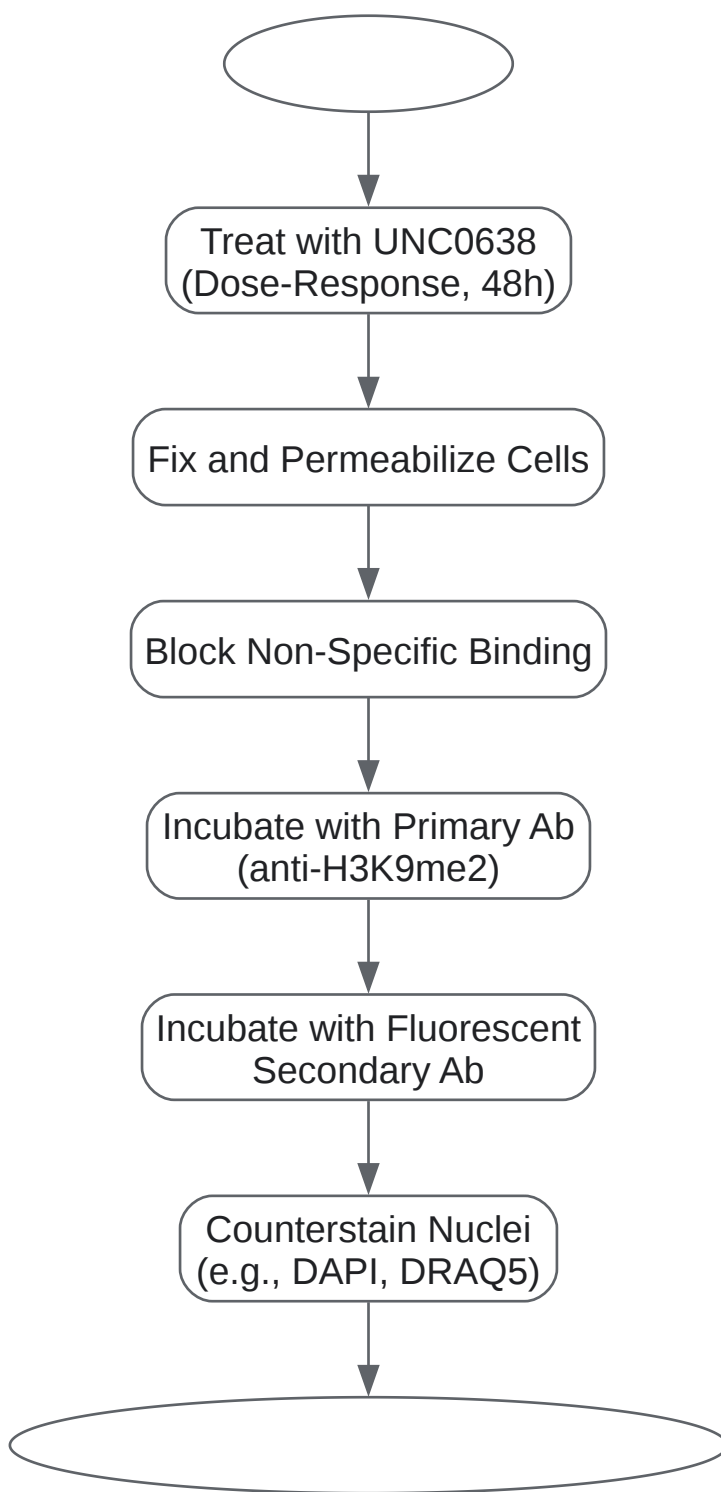
Preparation of Stock Solutions

Rationale: Proper solubilization and storage are essential to maintain the inhibitor's activity. DMSO is the recommended solvent for creating a high-concentration stock solution.

- Reconstitution: To prepare a 10 mM stock solution, add 980.9 μ L of DMSO to 5 mg of UNC0638 (MW: 509.73).
- Solubilization: If necessary, gently warm the vial to 37°C for 10 minutes and/or sonicate to ensure complete dissolution.[\[2\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C, protected from light.

In Vitro Cell-Based Assay for H3K9me2 Reduction

Objective: To determine the effective concentration of UNC0638 for reducing global H3K9 dimethylation in a specific cell line.



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Caption: Workflow for immunofluorescence analysis of H3K9me2 levels.

Methodology:

- Cell Seeding: Plate cells (e.g., MDA-MB-231, MCF7) in a 96-well plate at a density that will result in 70-80% confluency at the end of the experiment.
- Treatment: The following day, treat the cells with a serial dilution of UNC0638 (e.g., 1 nM to 10 μ M) for 48 hours. Include a DMSO-only vehicle control.
- Immunofluorescence Staining:
 - Fix cells with 4% paraformaldehyde.
 - Permeabilize with 0.1% Triton X-100 in PBS.
 - Block with 5% BSA in PBS.
 - Incubate with a primary antibody against H3K9me2.
 - Incubate with an appropriate fluorescently labeled secondary antibody.
 - Counterstain nuclei with a DNA dye like DAPI or DRAQ5.^[3]
- Data Acquisition and Analysis:
 - Acquire images using a high-content imaging system or fluorescence microscope.
 - Quantify the mean fluorescence intensity of the H3K9me2 signal within the nuclear area (defined by the DNA counterstain).
 - Normalize the H3K9me2 intensity to the vehicle control.
 - Plot the normalized intensity against the UNC0638 concentration to determine the IC₅₀.

Applications in Research and Drug Development

UNC0638 is a versatile tool with broad applications across multiple research fields.

Cancer Research

- Metastasis and EMT: UNC0638 has been shown to suppress epithelial-mesenchymal transition (EMT), a key process in cancer metastasis. It can inhibit the migration and invasion

of cancer cells, such as in triple-negative breast cancer (TNBC), by restoring E-cadherin expression.[\[5\]](#)[\[6\]](#)

- Tumorsphere Formation: The inhibitor can reduce the size and number of tumorspheres, indicating an effect on cancer stem cell populations.[\[5\]](#)
- Gene Reactivation: By reducing repressive H3K9me2 marks, UNC0638 can reactivate tumor suppressor genes that have been epigenetically silenced.[\[3\]](#)[\[8\]](#)

Stem Cell Biology and Development

- Gene Silencing: In embryonic stem cells, UNC0638 can reactivate G9a-silenced genes and retroviral reporters without inducing differentiation, making it a valuable tool for studying epigenetic silencing mechanisms.[\[3\]](#)[\[8\]](#)
- Somatic Cell Nuclear Transfer: While reducing H3K9me2 hypermethylation in donor cells for cloning, UNC0638 alone may not be sufficient to improve the development of cloned embryos, highlighting the complexity of epigenetic reprogramming.[\[9\]](#)

Immunology

- T-Cell Exhaustion: UNC0638 has been demonstrated to restore the metabolic and antiviral functions of exhausted CD8+ T cells in chronic viral infections, suggesting a potential role for G9a/GLP inhibitors in immunotherapy.

Limitations and Considerations

While a powerful tool, researchers should be aware of certain limitations. UNC0638 has poor pharmacokinetic properties, including high clearance and a short half-life, which make it unsuitable for most in vivo animal studies requiring systemic administration.[\[2\]](#)[\[3\]](#) For such applications, the related compound UNC0642, which has improved pharmacokinetic properties, is recommended.[\[1\]](#)

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- To cite this document: BenchChem. [Santa Cruz Biotechnology sc-316593 technical specifications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1385577/docs#santa-cruz-biotechnology-sc-316593-technical-specifications>]

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